

Preparation of Dehydro Amlodipine Oxalate Standard Solution: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Dehydro Amlodipine Oxalate*

Cat. No.: *B564258*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Dehydro Amlodipine Oxalate is a critical reference standard for the quality control and stability testing of Amlodipine, a widely used calcium channel blocker. It is recognized as a principal degradation product and process impurity of Amlodipine.^{[1][2]} In pharmacopeial contexts, it is referred to as Amlodipine EP Impurity D by the European Pharmacopoeia (EP) and Amlodipine USP Related Compound A by the United States Pharmacopeia (USP).^{[1][3]} Accurate preparation of a **Dehydro Amlodipine Oxalate** standard solution is paramount for the precise quantification of this impurity in pharmaceutical formulations, ensuring the safety and efficacy of the final drug product.

This document provides a detailed protocol for the preparation of a **Dehydro Amlodipine Oxalate** standard solution, along with essential information on its chemical properties, storage, and handling.

Chemical and Physical Data

A comprehensive understanding of the physicochemical properties of **Dehydro Amlodipine Oxalate** is fundamental to its correct handling and use as a reference standard.

Property	Value	References
Chemical Name	3-Ethyl 5-methyl 2-[(2-aminoethoxy)methyl]-4-(2-chlorophenyl)-6-methylpyridine-3,5-dicarboxylate oxalate	[3]
Synonyms	Amlodipine EP Impurity D, Amlodipine USP Related Compound A	[1] [2] [3]
CAS Number	1216406-90-4	[2] [3]
Molecular Formula	C ₂₂ H ₂₅ ClN ₂ O ₉	[2]
Molecular Weight	496.89 g/mol	[2] [3]
Appearance	White to Off-White Solid	
Solubility	Slightly soluble in Chloroform, Methanol, and Water.	
Storage Conditions	+5°C ± 3°C, protected from light. [4]	
Purity	>95% (HPLC)	[3] [5] [6]

Experimental Protocols

Materials and Equipment

- **Dehydro Amlodipine Oxalate** reference standard
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Purified water (HPLC grade)
- Volumetric flasks (Class A)

- Analytical balance (readable to 0.01 mg)
- Pipettes (calibrated)
- Syringe filters (0.45 μ m, compatible with organic solvents)
- Ultrasonic bath

Preparation of Standard Stock Solution (e.g., 100 μ g/mL)

This protocol describes the preparation of a 100 μ g/mL standard stock solution. The concentration can be adjusted as required by the specific analytical method.

Step 1: Equilibration of the Reference Standard Before opening, allow the sealed container of **Dehydro Amlodipine Oxalate** to equilibrate to ambient laboratory temperature to prevent moisture uptake.[4]

Step 2: Weighing the Reference Standard Accurately weigh approximately 10 mg of the **Dehydro Amlodipine Oxalate** reference standard into a clean, dry weighing boat using a calibrated analytical balance. The reference standard should be used "as is" without prior drying.[4]

Step 3: Dissolution Transfer the weighed standard to a 100 mL Class A volumetric flask. Add approximately 70 mL of methanol and sonicate for 5-10 minutes to ensure complete dissolution.

Step 4: Dilution to Volume Once dissolved and cooled to room temperature, dilute the solution to the mark with methanol. Stopper the flask and invert it several times to ensure homogeneity.

Step 5: Filtration (Optional but Recommended) If the solution is to be used for HPLC analysis, it is advisable to filter it through a 0.45 μ m syringe filter to remove any particulate matter that could interfere with the chromatographic system.

Preparation of Working Standard Solutions

Working standard solutions are typically prepared by diluting the stock solution to the desired concentration range for analysis.

Example: Preparation of a 10 µg/mL Working Standard Solution

- Pipette 10.0 mL of the 100 µg/mL stock solution into a 100 mL Class A volumetric flask.
- Dilute to the mark with the appropriate diluent (e.g., a mixture of methanol and water, or the mobile phase used for HPLC analysis).
- Stopper the flask and mix thoroughly.

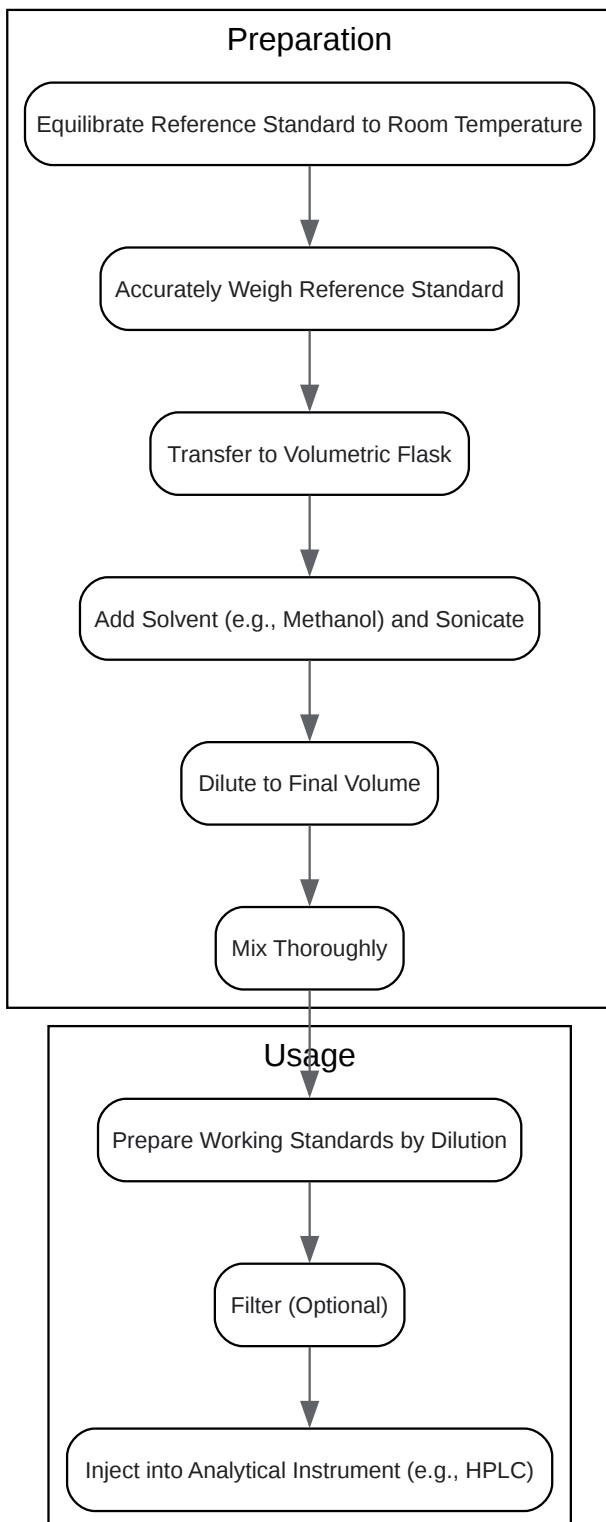
Stability and Storage of Standard Solutions

- Stock Solution: When stored in a tightly sealed, light-protected container at 2-8°C, the stock solution is generally stable for a short period. It is recommended to prepare fresh stock solutions for each new sequence of analysis.
- Working Solutions: Working solutions should be prepared fresh daily from the stock solution.

Diagrams

Workflow for Standard Solution Preparation

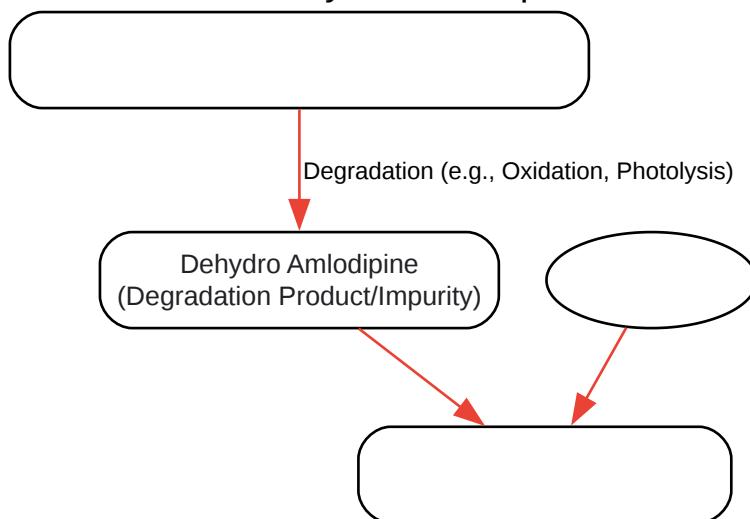
Workflow for Dehydro Amlodipine Oxalate Standard Solution Preparation

[Click to download full resolution via product page](#)

Caption: Workflow for the preparation of **Dehydro Amlodipine Oxalate** standard solution.

Logical Relationship of Dehydro Amlodipine Oxalate to Amlodipine

Formation of Dehydro Amlodipine Oxalate



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Dehydro Amlodipine Oxalate | 1216406-90-4 | Benchchem [benchchem.com]
- 2. scbt.com [scbt.com]
- 3. Dehydro Amlodipine Oxalate | LGC Standards [lgcstandards.com]
- 4. crs.edqm.eu [crs.edqm.eu]
- 5. Dehydro Amlodipine Oxalate | LGC Standards [lgcstandards.com]
- 6. Dehydro Amlodipine Oxalate | LGC Standards [lgcstandards.com]
- To cite this document: BenchChem. [Preparation of Dehydro Amlodipine Oxalate Standard Solution: Application Notes and Protocols]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b564258#preparation-of-dehydro-amlodipine-oxalate-standard-solution>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com